

An In-depth Technical Guide to the Thermodynamic Properties of N,N-Diethylacetamide

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core thermodynamic properties of **N,N-Diethylacetamide** (DEA). The information is compiled from various sources to assist researchers, scientists, and professionals in drug development in understanding and utilizing this compound effectively.

Physical and Chemical Properties

N,N-Diethylacetamide is a colorless to slightly yellow liquid at room temperature with a faint odor.[1][2] It is a versatile aprotic solvent used in various chemical syntheses, including pharmaceuticals and agrochemicals.[2][3]

Table 1: General and Physical Properties of N,N-Diethylacetamide



Property	Value	Source(s)
Chemical Formula	C ₆ H ₁₃ NO	[2][4]
Molecular Weight	115.17 g/mol	[3][5]
CAS Number	685-91-6	[4][5][6]
Appearance	Colorless to slightly yellow liquid	[1][2][3]
Boiling Point	182-186 °C at 1013 hPa	[2][5][6][7][8]
185.5 °C	[1]	
Melting Point	< 20 °C	[1][2]
-38 °C	[3]	
Flash Point	76 °C (closed cup)	[5][6][7]
70.6 °C (closed cup)	[3]	_
70 °C	[2]	_
170 °F	[1]	
Solubility	Soluble in water, alcohol, ether, acetone, and benzene. [1] Miscible with water and most organic solvents.[3]	[1][3][8]
53.5 g/l in water	[4]	
Refractive Index	1.4374 at 17.4 °C	[1]
1.438-1.440	[2]	
n20/D 1.440	[7]	_
1.44	[8]	

Thermodynamic Data



The following tables summarize key thermodynamic parameters for **N,N-Diethylacetamide**. The data is critical for understanding the compound's behavior under various temperature and pressure conditions.

Table 2: Density of N,N-Diethylacetamide

Temperature (°C)	Density (g/cm³)	Source(s)
17	0.9130	[1]
20	0.91	[5][6]
25	0.925	[3][7]

Table 3: Vapor Pressure of N,N-Diethylacetamide

Temperature (°C)	Vapor Pressure	Source(s)
25	1.2 hPa	[4][5][6]
35	2 mmHg	[1][2]
Not Specified	0.89 mmHg	[1]

Table 4: Other Thermodynamic Properties of N,N-Diethylacetamide



Property	Value/Range	Source(s)
Enthalpy of Vaporization (Liquid to Gas)	Data available from 255 K to 681 K (2 experimental data points)	[9][10]
Heat Capacity at Saturation Pressure (Liquid)	Data available from 250 K to 667.38 K	[9]
Heat Capacity at Constant Pressure (Ideal Gas)	Data available from 200 K to 1000 K	[9]
Viscosity (Liquid)	Data available from 270 K to 680 K	[9]
Critical Temperature	Critically evaluated recommendations available	[9]
Critical Pressure	Critically evaluated recommendations available	[9]
Critical Density	Critically evaluated recommendations available	[9]

Note: Specific values for enthalpy of vaporization and heat capacity require access to the full NIST/TRC Web Thermo Tables.

Experimental Protocols

Detailed experimental protocols for determining the thermodynamic properties of **N,N-Diethylacetamide** are not readily available in the public domain. However, standard methodologies for amides and other organic liquids are applicable.

3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method is distillation.

• Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.



Procedure:

- The N,N-Diethylacetamide sample is placed in the distillation flask with boiling chips.
- The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
- The sample is heated gently.
- The temperature is recorded when the liquid is boiling, and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the measured atmospheric pressure.

3.2. Determination of Heat Capacity by Calorimetry

Heat capacity, a measure of the amount of heat required to raise the temperature of a substance by a certain amount, is typically determined using a calorimeter.

- Apparatus: A differential scanning calorimeter (DSC) or an adiabatic calorimeter.
- Procedure (using DSC):
 - A known mass of N,N-Diethylacetamide is hermetically sealed in a sample pan.
 - An empty pan is used as a reference.
 - The sample and reference pans are heated at a constant rate over the desired temperature range.
 - The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
 - This heat flow difference is directly proportional to the heat capacity of the sample.

3.3. Synthesis of Amides

N,N-Diethylacetamide can be synthesized through the reaction of an acetic acid derivative with diethylamine.[2] A general method for amide synthesis involves the direct condensation of



a carboxylic acid and an amine under hydrothermal conditions.[11] This process, known as pyrolysis, involves heating the salt formed from the amine and carboxylic acid to drive off water. [12]

Visualizations

4.1. Phase Transitions of N,N-Diethylacetamide

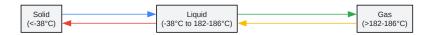
The following diagram illustrates the phase transitions of N,N-Diethylacetamide as a function of temperature.

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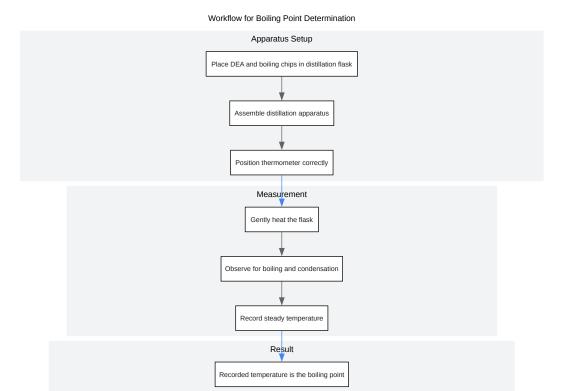
Phase Transitions of N,N-Diethylacetamide

Melting Vaporization

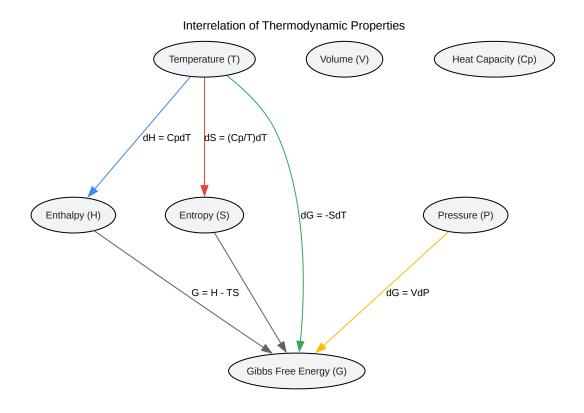


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